

Stereoisomers of phenylalanine and their biological significance

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Compound of Interest

Compound Name: *L-Phenylalanine hydrochloride*

Cat. No.: B097370

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An In-depth Technical Guide on the Stereoisomers of Phenylalanine and Their Biological Significance

For Researchers, Scientists, and Drug Development Professionals

Introduction

Phenylalanine, an essential aromatic amino acid, exists as two stereoisomers, L-phenylalanine and D-phenylalanine, which are non-superimposable mirror images of each other. While L-phenylalanine is a fundamental building block of proteins and a precursor to several key neurotransmitters, its enantiomer, D-phenylalanine, exhibits distinct physiological effects. This guide provides a comprehensive overview of the stereoisomers of phenylalanine, their unique biological significance, and their implications in drug development, with a focus on quantitative data and experimental methodologies.

Stereochemistry and Physicochemical Properties

The structural difference between L- and D-phenylalanine lies in the spatial arrangement of the groups attached to the α -carbon. This seemingly minor variation leads to significant differences in their biological activity due to the stereospecificity of enzymes and receptors in the body.

Property	L-Phenylalanine	D-Phenylalanine
Molar Mass	165.19 g/mol	165.19 g/mol
IUPAC Name	(2S)-2-amino-3-phenylpropanoic acid	(2R)-2-amino-3-phenylpropanoic acid
PubChem CID	6140	71567
Melting Point	283 °C (decomposes)	283 °C (decomposes)
Solubility in Water	2.965 g/100 mL (25 °C)	2.965 g/100 mL (25 °C)
Specific Rotation [α] _D	-34.5° (c=2, H ₂ O)	+34.5° (c=2, H ₂ O)

Biological Significance of Phenylalanine

Stereoisomers

L-Phenylalanine: The Proteinogenic Amino Acid

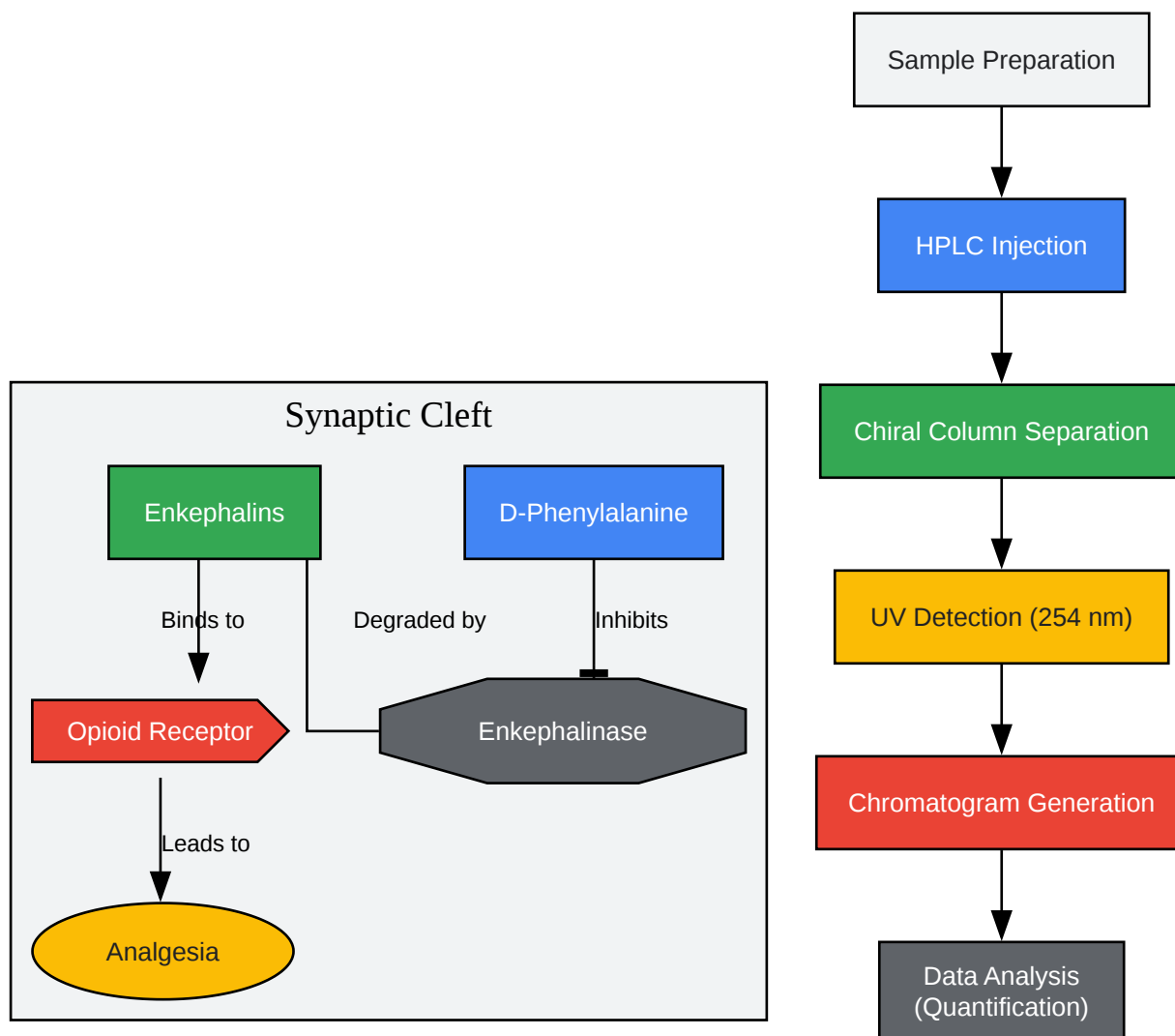
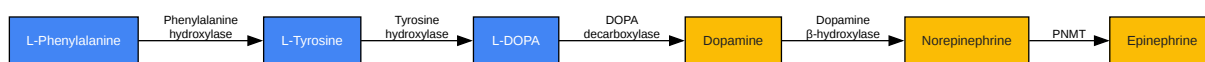
L-phenylalanine is the naturally occurring isomer incorporated into proteins during translation. It is an essential amino acid, meaning it cannot be synthesized by the human body and must be obtained from the diet.

3.1.1. Role in Protein Synthesis

As a constituent of proteins, L-phenylalanine is vital for the structure and function of virtually all tissues and organs.

3.1.2. Precursor to Neurotransmitters and Hormones

L-phenylalanine is the precursor to L-tyrosine, which is then converted into a cascade of important catecholamines, including dopamine, norepinephrine, and epinephrine. These molecules function as neurotransmitters and hormones, regulating mood, stress response, and various physiological processes.



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